

# 11,12-De(methylenedioxy)danuphylline: A Review of an Obscure Indole Alkaloid

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## Compound of Interest

Compound Name: 11,12-  
De(methylenedioxy)danuphylline

Cat. No.: B15560941

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive review of the available scientific literature on the indole alkaloid **11,12-De(methylenedioxy)danuphylline**. Despite its intriguing structure, research on this specific compound has been exceptionally limited. This document summarizes the current state of knowledge, highlighting the significant gaps in the understanding of its biological activity and potential therapeutic applications.

## Introduction

**11,12-De(methylenedioxy)danuphylline** is a naturally occurring indole alkaloid.[1] Like many alkaloids, its complex chemical structure suggests potential biological activity. However, based on a thorough review of the published scientific literature, this compound remains largely uncharacterized beyond its initial isolation and structural elucidation.

## Physicochemical Properties

Basic information available from chemical suppliers indicates the following properties for **11,12-De(methylenedioxy)danuphylline**:

Property	Value	Source
CAS Number	888482-17-5	Chemical Suppliers
Molecular Formula	C <sub>23</sub> H <sub>26</sub> N <sub>2</sub> O <sub>6</sub>	Chemical Suppliers
Molecular Weight	426.46 g/mol	Chemical Suppliers
Appearance	Crystalline solid	ScreenLib
Solubility	Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	ScreenLib
Source	Leaves and stems of Kopsia officinalis	<a href="#">[1]</a>

## Biological Activity

The only biological activity data currently available for **11,12-De(methylenedioxy)danuphylline** comes from the initial study that reported its isolation.

## Enzyme Inhibition Assays

Target Enzyme	Assay Type	Result	Reference
α-Glucosidase	Inhibitory Effect Evaluation	Inactive (IC <sub>50</sub> >> 50μM)	Wang ZW, et al. Fitoterapia. 2017

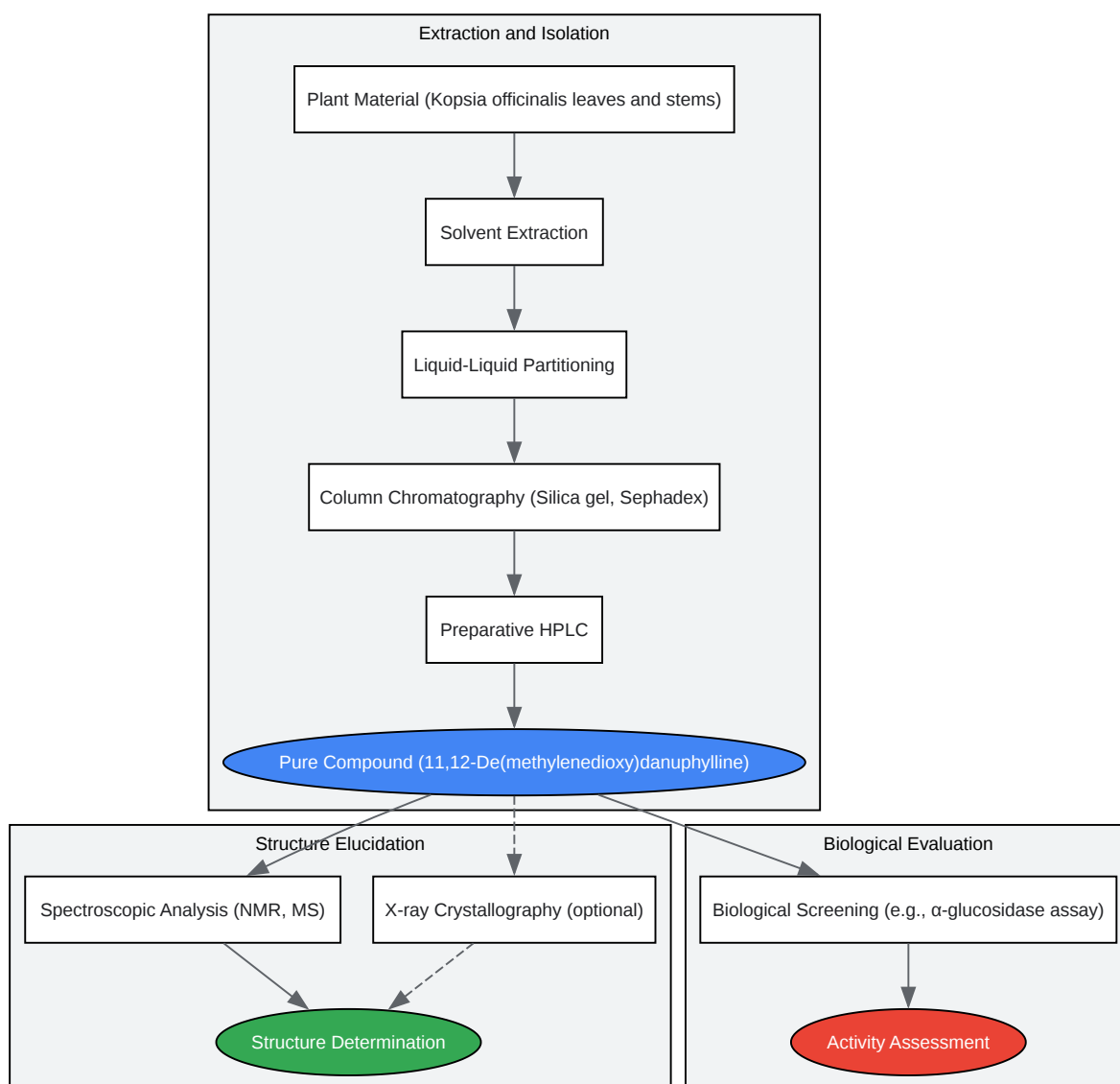
Note: The lack of significant inhibitory activity against α-glucosidase in the initial screening may have contributed to the limited follow-up research on this compound's biological potential. No other biological or pharmacological studies for **11,12-De(methylenedioxy)danuphylline** have been identified in the public domain.

## Experimental Protocols

Detailed experimental protocols for the synthesis or biological evaluation of **11,12-De(methylenedioxy)danuphylline** are not available in the literature. The original isolation paper provides a general overview of the extraction and purification process typical for natural products.

## General Isolation and Characterization Workflow

The following diagram illustrates a generalized workflow for the isolation and characterization of a natural product like **11,12-De(methylenedioxy)danuphylline** from its plant source, based on standard phytochemical practices.



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Generalized workflow for natural product isolation and characterization.

## Signaling Pathways and Mechanism of Action

There is currently no information available regarding the signaling pathways modulated by **11,12-De(methylenedioxy)danuphylline** or its mechanism of action. The lack of identified biological activity precludes any such investigation.

## Conclusion and Future Directions

**11,12-De(methylenedioxy)danuphylline** is an indole alkaloid from *Kopsia officinalis* for which there is a significant lack of scientific data. The only reported biological test showed it to be inactive as an  $\alpha$ -glucosidase inhibitor. The absence of further studies suggests that it may have been overlooked following its initial discovery.

For future research, it would be imperative to:

- Resynthesize or re-isolate the compound to obtain sufficient quantities for comprehensive biological screening.
- Perform broad-spectrum bioactivity screening against a diverse panel of targets, including cancer cell lines, receptors, and enzymes, to identify any potential pharmacological activity.
- Investigate its effects on the central nervous system, given that other alkaloids from *Kopsia* species have shown neuropharmacological activity.

Until such studies are conducted, **11,12-De(methylenedioxy)danuphylline** will remain a molecule of unknown potential within the vast family of indole alkaloids.

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## References

- 1. medchemexpress.com [medchemexpress.com]

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